

Ticlatone product research applications

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Compound Focus: Ticlatone

CAS No.: 70-10-0

Cat. No.: S545346

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Ticlatone Application Notes

Ticlatone (CAS 70-10-0) is a small molecule compound belonging to the benzothiazole class. While historically used as an antifungal agent, recent studies have revealed novel mechanisms of action and potential applications, particularly in overcoming antibiotic resistance and modulating platelet function [1] [2] [3].

Traditional and Emerging Applications

- **Antifungal Agent:** **Ticlatone** has been utilized as an antifungal compound for the research of fungal diseases [4] [3].
- **Antibacterial Adjuvant:** A significant emerging application is its use as an adjuvant to enhance the efficacy of aminoglycoside antibiotics (e.g., kanamycin, gentamicin) against Gram-negative pathogens, including carbapenem-resistant *Acinetobacter baumannii* and New Delhi metallo- β -lactamase (NDM-1)-producing *Klebsiella pneumoniae* [1].
- **Antiplatelet / Antithrombotic Agent:** Recent high-throughput screening identified **Ticlatone**-derived structures as disruptors of the C1B1-integrin α IIb β 3 interaction, indicating potential for development as antiplatelet agents to prevent thrombosis without significant bleeding side effects [2].

Mechanism of Action

- **Antifungal:** The specific molecular mechanism for its antifungal activity is not fully detailed in the available literature.
- **Antibacterial Adjuvant: Ticlatone** interacts with a plasmid-derived hydroperoxide reductase (OhrB) in *A. baumannii*. This interaction increases bacterial sensitivity to oxidative stress and enhances the antibacterial activity of aminoglycoside antibiotics [1].
- **Antiplatelet Activity:** The compound inhibits the protein-protein interaction between Calcium- and Integrin-Binding Protein 1 (CIB1) and the cytoplasmic tail of integrin α IIb, a key regulatory step in platelet outside-in signaling and aggregation [2].

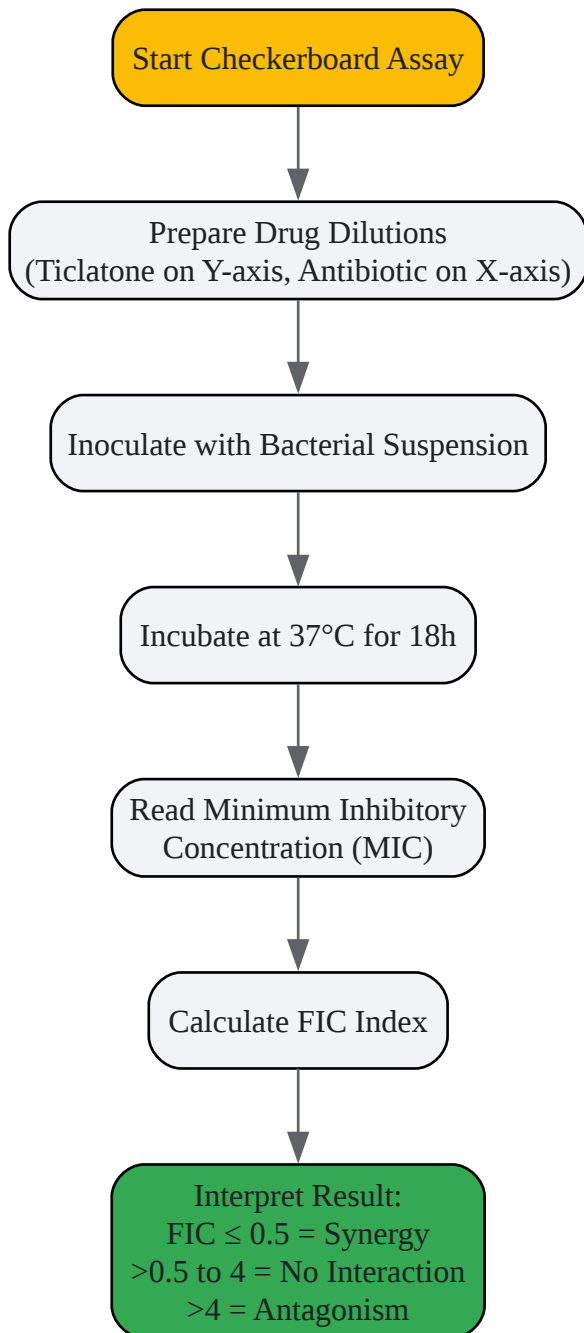
Experimental Protocols

Protocol 1: Checkerboard Synergy Assay with Aminoglycosides

This protocol is used to evaluate the synergistic effect between **Ticlatone** and aminoglycoside antibiotics against bacterial strains [1].

- **Principle:** The assay determines the Fractional Inhibitory Concentration (FIC) index by testing various combinations of two antimicrobial agents in a two-dimensional matrix.
- **Materials:**
 - Cation-adjusted Mueller-Hinton Broth (CAMHB)
 - Sterile 96-well microtiter plates
 - Bacterial suspension (e.g., *A. baumannii* ATCC19606) adjusted to 0.5 McFarland standard
 - **Ticlatone** stock solution (e.g., 1 mg/mL in DMSO)
 - Aminoglycoside stock solution (e.g., Kanamycin, Gentamicin) in water
- **Procedure:**
 - **Preparation of Drug Solutions:** Serially dilute **Ticlatone** along the ordinate (y-axis) of the plate and the aminoglycoside along the abscissa (x-axis).
 - **Inoculation:** Add the bacterial suspension to each well for a final inoculum of $\sim 5 \times 10^5$ CFU/mL.
 - **Incubation:** Incubate the plate at 37°C for 16-20 hours.
 - **Analysis:** Determine the Minimum Inhibitory Concentration (MIC) of each drug alone and in combination. Calculate the FIC index using the formula:
 - **FIC Index** = (MIC of drug A in combination / MIC of drug A alone) + (MIC of drug B in combination / MIC of drug B alone)
 - Synergy is typically defined as an FIC index ≤ 0.5 .

The workflow for this assay is outlined below:



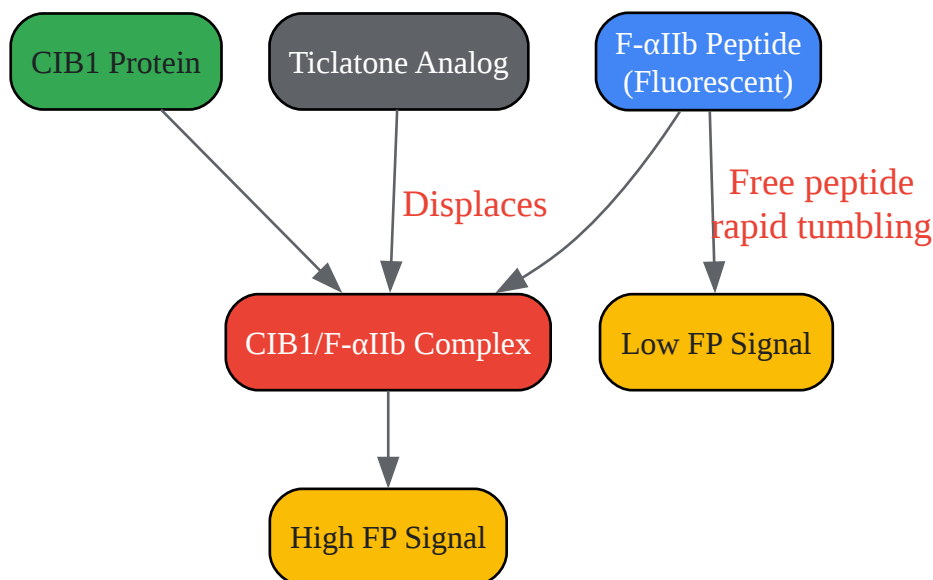
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Protocol 2: Fluorescence Polarization (FP) Assay for CIB1- α IIb Interaction Disruption

This protocol is adapted from a quantitative high-throughput screening (qHTS) campaign to identify inhibitors of the CIB1 and integrin α IIb interaction [2].

- **Principle:** A fluorescein-labeled α Ib peptide (F- α Ib) binds to CIB1, resulting in a high FP signal. A disrupting compound displaces the peptide, causing a decrease in polarization.
- **Materials:**
 - Recombinant GST-tagged CIB1 protein
 - FITC-labeled α Ib cytoplasmic tail peptide (F- α Ib)
 - Unlabeled α Ib peptide (for control competition)
 - Black, low-volume, 384-well or 1536-well microplates
 - Fluorescence polarization plate reader
 - Assay Buffer: 50 mM Tris-HCl, 150 mM NaCl, 1 mM CaCl₂, pH 7.5, 0.01% Tween-20
- **Procedure:**
 - **Complex Formation:** In a final assay volume of 50 μ L, add assay buffer, 50 nM F- α Ib probe, and 1-2 μ M GST-CIB1.
 - **Compound Addition:** Add test compounds (e.g., **Ticlatone** analogs) and incubate for 30 minutes at room temperature. Include controls (DMSO only, unlabeled peptide).
 - **Measurement:** Read the plate using FP settings (Excitation: \sim 485 nm, Emission: \sim 535 nm).
 - **Data Analysis:** Calculate % inhibition relative to controls (DMSO = 0% inhibition, unlabeled peptide = 100% inhibition). Determine IC₅₀ values by fitting compound dose-response data.

The key relationships and experimental flow are summarized in the following diagram:



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Quantitative Data Summary

The table below summarizes key quantitative data for **Ticlatone** from the literature:

Parameter	Value	Experimental Context / Conditions	Source
Molecular Formula	C ₇ H ₄ ClNO ₂	N/A	[5] [4] [3]
Molecular Weight	185.63 g/mol	N/A	[5] [4]
CAS Number	70-10-0	N/A	[5] [4] [3]
Melting Point	270 - 273 °C	N/A	[4] [3]
Antibacterial Adjuvant MIC	1 mg/L	Against <i>A. baumannii</i> ATCC19606	[1]
Solubility (DMSO)	~125 mg/mL (~673 mM)	For <i>in vitro</i> studies	[4]
IC50 (FP Assay)	~2.7 μM	For unlabeled αIIb peptide in CIB1 disruption assay	[2]

Conclusion

Ticlatone is a promising scaffold in modern drug discovery beyond its initial antifungal use. Its newly discovered roles include boosting the effectiveness of existing antibiotics against resistant strains and inhibiting critical protein interactions in platelets. The provided protocols and data offer a foundation for further research into these novel applications.

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References

1. A small molecule interacts with pMAC-derived ... [nature.com]
2. and Integrin-Binding Protein 1 and ... [pmc.ncbi.nlm.nih.gov]
3. Ticlatone [en.wikipedia.org]
4. | antifungal agent | CAS# 70-10-0 | InvivoChem Ticlatone [invivochem.com]
5. Ticlatone: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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